

2-Chloropyridine-4-carbonyl chloride IUPAC name and synonyms

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Compound of Interest

Compound Name: 2-Chloropyridine-4-carbonyl chloride

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A Technical Guide to 2-Chloropyridine-4-carbonyl chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Chloropyridine-4-carbonyl chloride**, a key building block in the synthesis of various agrochemicals and pharmaceuticals. This document details its chemical identity, physical properties, and a representative synthetic protocol.

Chemical Identity

The compound with the common name **2-Chloropyridine-4-carbonyl chloride** is a disubstituted pyridine derivative.

IUPAC Name: **2-chloropyridine-4-carbonyl chloride**^[1]

Synonyms:

- 2-Chloroisonicotinoyl chloride^{[1][2]}
- 2-Chloro-4-pyridinecarbonyl chloride^[2]

- 4-Pyridinecarbonyl chloride, 2-chloro-[2]

Physicochemical Properties

A summary of the key physical and chemical properties of **2-Chloropyridine-4-carbonyl chloride** is presented in the table below. This data is essential for its handling, storage, and application in chemical synthesis.

Property	Value	Reference
Molecular Formula	C ₆ H ₃ Cl ₂ NO	[1][3]
Molecular Weight	176.00 g/mol	[1][3]
CAS Number	65287-35-5	[4]
Appearance	Colorless liquid	[2]
Boiling Point	144-148 °C at 10 mmHg	[2][4]
Density	1.418 g/mL at 25 °C	[2][4]
Refractive Index	n _{20/D} 1.566	[2]
Flash Point	>110 °C (>230 °F)	[2]
SMILES	ClC(=O)c1ccnc(Cl)c1	
InChI Key	NPRZWOJTSGFSBF- UHFFFAOYSA-N	

Synthesis

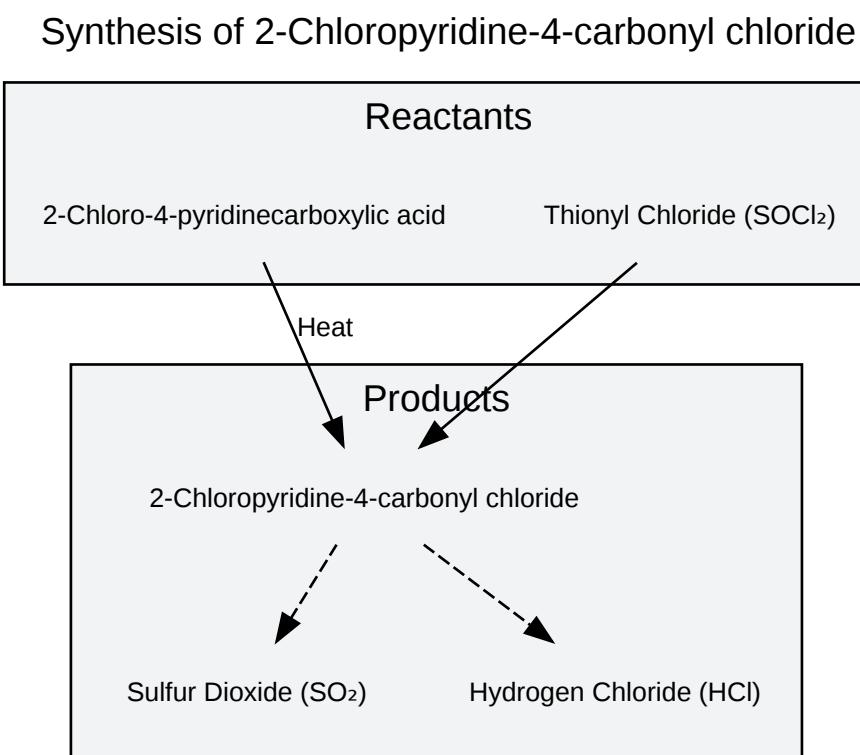
2-Chloropyridine-4-carbonyl chloride is typically synthesized from 2-Chloro-4-pyridinecarboxylic acid. The general approach involves the conversion of the carboxylic acid group to an acyl chloride, a common transformation in organic synthesis.

Experimental Protocol: Synthesis of **2-Chloropyridine-4-carbonyl chloride** from 2-Chloro-4-pyridinecarboxylic acid

While a specific detailed experimental protocol from a peer-reviewed journal was not identified in the immediate search, the synthesis can be reliably achieved using standard chlorinating agents. A general procedure is outlined below, based on common laboratory practices for this type of transformation.

Objective: To synthesize **2-Chloropyridine-4-carbonyl chloride** by the chlorination of 2-Chloro-4-pyridinecarboxylic acid.

Reaction Scheme:



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A representative reaction scheme for the synthesis.

Materials:

- 2-Chloro-4-pyridinecarboxylic acid
- Thionyl chloride (SOCl_2) or Oxalyl chloride ($(\text{COCl})_2$)

- Anhydrous dichloromethane (DCM) or another inert solvent
- A catalytic amount of N,N-dimethylformamide (DMF) if using oxalyl chloride

Procedure:

- To a stirred suspension of 2-Chloro-4-pyridinecarboxylic acid in an anhydrous inert solvent such as dichloromethane, add an excess of a chlorinating agent like thionyl chloride (typically 2-5 equivalents).
- The reaction mixture is heated to reflux and stirred for several hours. The progress of the reaction can be monitored by the cessation of gas evolution (HCl and SO₂).
- After the reaction is complete, the excess thionyl chloride and solvent are removed under reduced pressure, for example, using a rotary evaporator.
- The crude **2-Chloropyridine-4-carbonyl chloride** can then be purified by vacuum distillation to yield the final product.

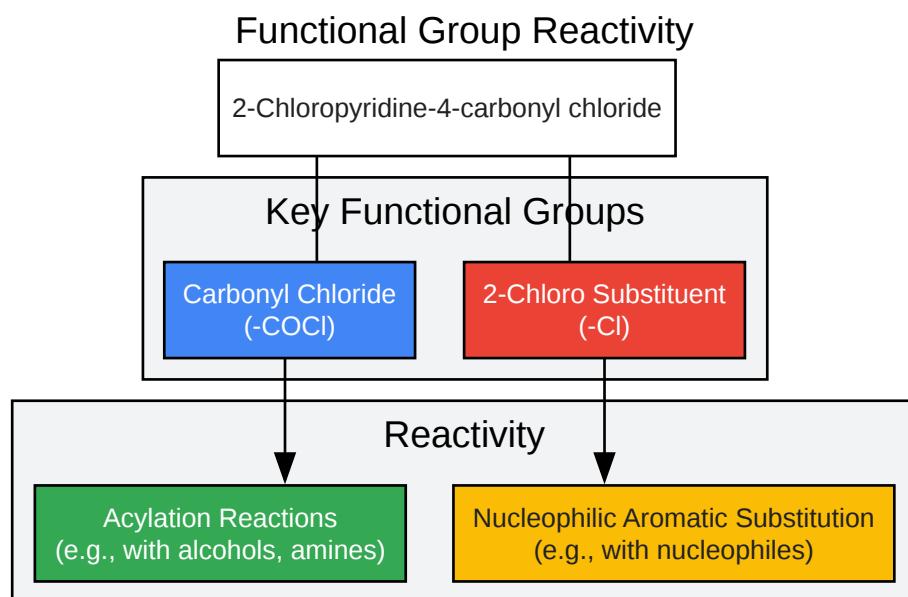
Safety Precautions: This reaction should be performed in a well-ventilated fume hood as it generates toxic gases (HCl and SO₂). Thionyl chloride and oxalyl chloride are corrosive and moisture-sensitive reagents and should be handled with appropriate personal protective equipment, including gloves and safety goggles.

Applications

2-Chloropyridine-4-carbonyl chloride serves as a versatile intermediate in the synthesis of various target molecules. Its utility has been noted in the preparation of insecticides.[\[1\]](#)[\[4\]](#) The presence of two reactive sites, the chloro group on the pyridine ring and the carbonyl chloride, allows for sequential and selective reactions to build more complex molecular architectures.

Logical Relationship of Functional Groups

The reactivity of **2-Chloropyridine-4-carbonyl chloride** is dictated by its two key functional groups. The diagram below illustrates the relationship and potential reaction sites.



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Reactivity of functional groups on the core molecule.

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